

Monooctyl Phthalate-d4 molecular weight and formula

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Compound of Interest

Compound Name: Monooctyl Phthalate-d4

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Technical Guide: Monooctyl Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Monooctyl Phthalate-d4 is a deuterated form of Monooctyl Phthalate, a metabolite of the plasticizer dioctyl phthalate. The incorporation of four deuterium atoms on the benzene ring provides a stable isotopic label, making it an excellent internal standard for analytical applications. Its primary utility lies in mass spectrometry-based quantification of phthalates in various matrices, ensuring accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis. This guide provides a comprehensive overview of its chemical properties, a representative analytical protocol for its use, and a summary of the biological activities of related phthalate compounds.

Core Data Presentation

The key quantitative data for **Monooctyl Phthalate-d4** are summarized in the table below for easy reference.



Property	Value	Citations
Molecular Formula	C16H18D4O4	[1][2][3]
Molecular Weight	282.37 g/mol	[1][2]
CAS Number	1398065-74-1	[1][2]
Appearance	White to Off-White Solid	
Storage Temperature	2-8°C	[2]

Experimental Protocols

The following is a representative experimental protocol for the use of **Monooctyl Phthalate-d4** as an internal standard in the quantification of phthalates in a liquid sample (e.g., beverage) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This protocol is a composite based on established methods for phthalate analysis.

Objective: To quantify the concentration of Monooctyl Phthalate in a liquid sample using **Monooctyl Phthalate-d4** as an internal standard.

Materials:

- Monooctyl Phthalate standard
- Monooctyl Phthalate-d4 (internal standard)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Vortex mixer
- Centrifuge



LC-MS/MS system

Procedure:

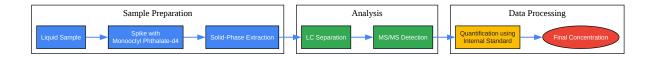
- Preparation of Standard Solutions:
 - Prepare a stock solution of Monooctyl Phthalate in acetonitrile at a concentration of 1 mg/mL.
 - Prepare a stock solution of Monooctyl Phthalate-d4 in acetonitrile at a concentration of 1 mg/mL.
 - From the stock solutions, prepare a series of calibration standards of Monooctyl Phthalate ranging from 1 ng/mL to 1000 ng/mL. Each calibration standard should be spiked with a fixed concentration of **Monooctyl Phthalate-d4** (e.g., 100 ng/mL).
- Sample Preparation:
 - Take a known volume of the liquid sample (e.g., 1 mL).
 - Spike the sample with the internal standard, Monooctyl Phthalate-d4, to a final concentration of 100 ng/mL.
 - Vortex the sample for 30 seconds.
- Solid-Phase Extraction (SPE):
 - Condition the C18 SPE cartridge with acetonitrile followed by water.
 - Load the spiked sample onto the SPE cartridge.
 - Wash the cartridge with water to remove interfering substances.
 - Elute the analytes with acetonitrile.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the initial mobile phase (e.g., 100 μL).



- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL.
 - Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.
 - Multiple Reaction Monitoring (MRM): Monitor the precursor to product ion transitions for both Monooctyl Phthalate and Monooctyl Phthalate-d4.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of Monooctyl Phthalate to the peak area of Monooctyl Phthalate-d4 against the concentration of the Monooctyl Phthalate standards.
 - Determine the concentration of Monooctyl Phthalate in the sample by interpolating its peak area ratio from the calibration curve.

Mandatory Visualization





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Caption: Workflow for phthalate quantification using a deuterated internal standard.

Biological Activity of Related Compounds

While **Monooctyl Phthalate-d4** is primarily used as an analytical standard, its non-deuterated counterpart and other phthalate metabolites have been reported to possess biological activities.

- Antimycobacterial Activity: Monooctyl phthalate has demonstrated antimycobacterial activity with a minimum inhibitory concentration (MIC) of 20 µg/mL.[4]
- Endocrine Disruption: Phthalates are a class of chemicals known for their endocrine-disrupting properties. The metabolite of di(n-butyl)phthalate, monobutyl phthalate, has been shown to affect the expression of proteins related to the epithelial-mesenchymal transition (EMT) and enhance the migration and invasion of cells.
- Enzyme Inhibition: Di(n-butyl) phthalate (DBP) and its metabolite monobutyl phthalate (MBP) have been found to inhibit the activity of superoxide dismutase (SOD), an important antioxidant enzyme. Modeling studies suggest that these compounds can bind to the active site of SOD, potentially explaining their inhibitory effect.

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References



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